

An In-depth Technical Guide to 2-Ethylfenchol: From Synthesis to Application

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Compound of Interest

Compound Name:	2-Ethylfenchol
CAS No.:	137255-07-3
Cat. No.:	B3432381

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This guide provides a comprehensive technical overview of **2-Ethylfenchol**, a synthetic derivative of the bicyclic monoterpene, fenchol. While **2-Ethylfenchol** is primarily utilized in the flavor and fragrance industry for its unique sensory characteristics, a thorough understanding of its chemical properties, synthesis, and potential biological context is essential for researchers, scientists, and drug development professionals. Due to the limited publicly available research specifically on **2-Ethylfenchol**, this guide synthesizes information on the parent compound, fenchol, and related alkylated terpenoids to provide a holistic and scientifically grounded perspective.

Introduction to Fenchol and its Alkylated Derivatives

Fenchol (1,3,3-trimethyl-2-norbornanol) is a naturally occurring bicyclic monoterpene alcohol and an isomer of borneol.[1] It is found in the essential oils of various plants, including fennel and basil, and is responsible for basil's characteristic aroma.[1][2] The rigid bicyclo[2.2.1]heptane framework of fenchol has made it an interesting chiral auxiliary and a scaffold for chemical modifications in medicinal chemistry.[3]

2-Ethylfenchol (2-ethyl-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol) is a synthetic derivative where an ethyl group is introduced at the C2 position. This modification significantly alters its organoleptic properties, leading to its use as a fragrance and flavor ingredient.[4][5] It is described as having a powerful, diffusive, and earthy odor with ambery, patchouli, and oakmoss undertones.[4]

Physicochemical and Spectroscopic Properties

A comprehensive understanding of a molecule's physical and chemical properties is fundamental to its application and further research.

Physicochemical Data

The following table summarizes the key physicochemical properties of **2-Ethylfenchol**.

Property	Value	Source(s)
CAS Number	18368-91-7	[4][6]
Molecular Formula	C ₁₂ H ₂₂ O	[6][7]
Molecular Weight	182.30 g/mol	[6][7]
Appearance	Colorless to light yellow viscous liquid	[7][8]
Boiling Point	105 °C at 15 mmHg	[6][9]
Density	0.956 g/mL at 25 °C	[9]
Refractive Index	1.482 at 20 °C	[6][9]
Flash Point	88 °C (190.4 °F) - closed cup	[7][9]
Solubility	Soluble in ethanol and most fixed oils; low water solubility	[6][7]

Spectroscopic Characterization

While specific spectroscopic data for **2-Ethylfenchol** is not readily available in the public domain, we can infer its expected spectral characteristics based on its structure and data from

the parent compound, fenchol.^{[10][11][12][13]}

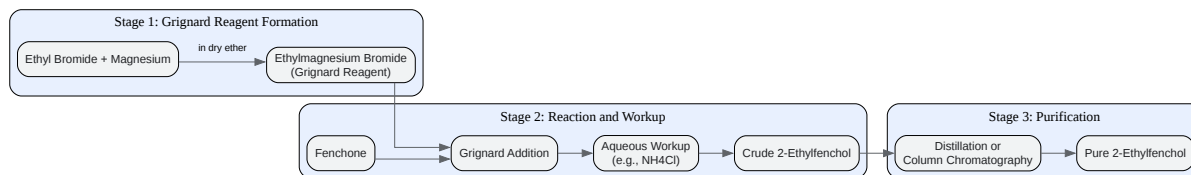
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The spectrum would be expected to show characteristic signals for the ethyl group (a triplet and a quartet), multiple singlets for the methyl groups on the bicyclic frame, and complex multiplets for the bridgehead and methylene protons.
 - ¹³C NMR: The spectrum would display distinct signals for the quaternary carbon bearing the hydroxyl and ethyl groups, as well as signals for the carbons of the ethyl group, the three methyl groups, and the carbons of the bicyclic system.
- Mass Spectrometry (MS): The electron ionization mass spectrum would likely show a molecular ion peak (M⁺) at m/z 182, with characteristic fragmentation patterns resulting from the loss of water, the ethyl group, and other fragments from the bicyclic core.
- Infrared (IR) Spectroscopy: A broad absorption band in the region of 3200-3600 cm⁻¹ would be indicative of the O-H stretching of the tertiary alcohol. C-H stretching and bending vibrations would be observed in the regions of 2850-3000 cm⁻¹ and 1350-1470 cm⁻¹, respectively.

Synthesis of 2-Ethylfenchol: A Proposed Pathway

Detailed, validated synthetic protocols for **2-Ethylfenchol** are not explicitly published in peer-reviewed literature. However, based on general organic chemistry principles and existing patents on the alkylation of related compounds, a plausible synthetic route involves the Grignard reaction with fenchone as the starting material. Fenchone, the ketone analog of fenchol, is a readily available starting material.

Proposed Synthetic Workflow

The synthesis of **2-Ethylfenchol** can be logically approached in two main stages: the preparation of the Grignard reagent and the subsequent reaction with fenchone, followed by purification.



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Caption: Proposed synthetic workflow for **2-Ethylfenchol**.

Step-by-Step Experimental Protocol (Proposed)

Disclaimer: The following is a proposed protocol based on standard laboratory procedures for Grignard reactions and should be adapted and optimized with appropriate safety precautions.

Materials:

- Fenchone
- Ethyl bromide
- Magnesium turnings
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard glassware for anhydrous reactions (oven-dried)
- Magnetic stirrer and heating mantle

Procedure:

- Grignard Reagent Preparation:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small volume of anhydrous diethyl ether to cover the magnesium.
 - Add a small crystal of iodine to initiate the reaction if necessary.
 - Slowly add a solution of ethyl bromide in anhydrous diethyl ether from the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition and, if necessary, an ice bath.
 - After the addition is complete, reflux the mixture gently until most of the magnesium has reacted.
- Reaction with Fenchone:
 - Cool the Grignard reagent to 0 °C.
 - Slowly add a solution of fenchone in anhydrous diethyl ether from the dropping funnel.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Workup and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench by the dropwise addition of saturated aqueous ammonium chloride solution.
 - Separate the organic layer, and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter and concentrate the solvent under reduced pressure to obtain the crude product.

- Purify the crude **2-Ethylfenchol** by vacuum distillation or column chromatography on silica gel.

Applications and Biological Context

The primary application of **2-Ethylfenchol** is in the flavor and fragrance industry. A recent patent highlights its use, along with other alkylated fenchols, to enhance the odor strength and character of various fragrance and flavor compositions.[14]

While there is no specific pharmacological or toxicological data available for **2-Ethylfenchol**, the parent compound, fenchol, has been investigated for various biological activities, including antimicrobial and anti-inflammatory effects.[2] Furthermore, fenchol derivatives are being explored for the development of new therapeutic agents.[3] The introduction of an ethyl group could potentially modulate these activities, and this represents an area for future research.

Safety and Handling

2-Ethylfenchol is classified as a combustible liquid.[4] Standard safety precautions for handling laboratory chemicals should be followed, including the use of personal protective equipment such as gloves and eye protection. It should be stored in a cool, well-ventilated place away from heat and open flames.[4]

Future Directions and Conclusion

2-Ethylfenchol is a commercially significant aroma chemical with a well-defined role in the fragrance and flavor industry. However, from a scientific and research perspective, it remains a relatively understudied molecule. The proposed synthetic pathway in this guide provides a logical and experimentally feasible approach for its preparation in a laboratory setting.

Future research should focus on:

- Detailed Spectroscopic Characterization: Obtaining and publishing a complete set of NMR, MS, and IR data for **2-Ethylfenchol** to serve as a reference standard.
- Exploration of Biological Activity: Investigating the potential antimicrobial, anti-inflammatory, or other pharmacological properties of **2-Ethylfenchol**, building upon the known activities of its parent compound, fenchol.

- Toxicological Evaluation: Conducting comprehensive toxicological studies to establish a detailed safety profile.

In conclusion, while the history of the specific discovery of **2-Ethylfenchol** is not well-documented in accessible literature, its chemical properties and a logical synthetic route can be established. This guide provides a foundational understanding of this molecule, highlighting the need for further research to fully elucidate its scientific and potential therapeutic value beyond its current applications.

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